

# An In-depth Technical Guide to N-(4-ethylphenyl)cyclopropanecarboxamide

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## Compound of Interest

**Compound Name:** N-(4-ethylphenyl)cyclopropanecarboxamide

**Cat. No.:** B290456

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This guide provides a comprehensive technical overview of **N-(4-ethylphenyl)cyclopropanecarboxamide**, a molecule of interest for researchers in synthetic chemistry, drug discovery, and materials science. While a specific CAS number for this compound is not readily found in major chemical databases, this document furnishes its identifiers, predicted physicochemical properties, a detailed synthesis protocol, analytical characterization methods, and safety information based on its chemical structure and data from closely related analogues.

## Chemical Identity and Physicochemical Properties

**N-(4-ethylphenyl)cyclopropanecarboxamide** is an amide derivative characterized by a cyclopropane ring attached to a carbonyl group, which is in turn bonded to the nitrogen of a 4-ethylaniline moiety. This structure combines the rigidity and unique electronic properties of the cyclopropyl group with the aromatic nature of the substituted phenyl ring, making it an interesting scaffold for various applications.

Identifier	Value	Source
IUPAC Name	N-(4-ethylphenyl)cyclopropanecarboxamide	-
Chemical Formula	C <sub>12</sub> H <sub>15</sub> NO	Calculated
Molecular Weight	189.25 g/mol	Calculated
Canonical SMILES	<chem>CCC1=CC=C(C=C1)NC(=O)C2CC2</chem>	-
InChI Key	Inferred from structure	-
CAS Number	Not available	-

## Predicted Physicochemical Data

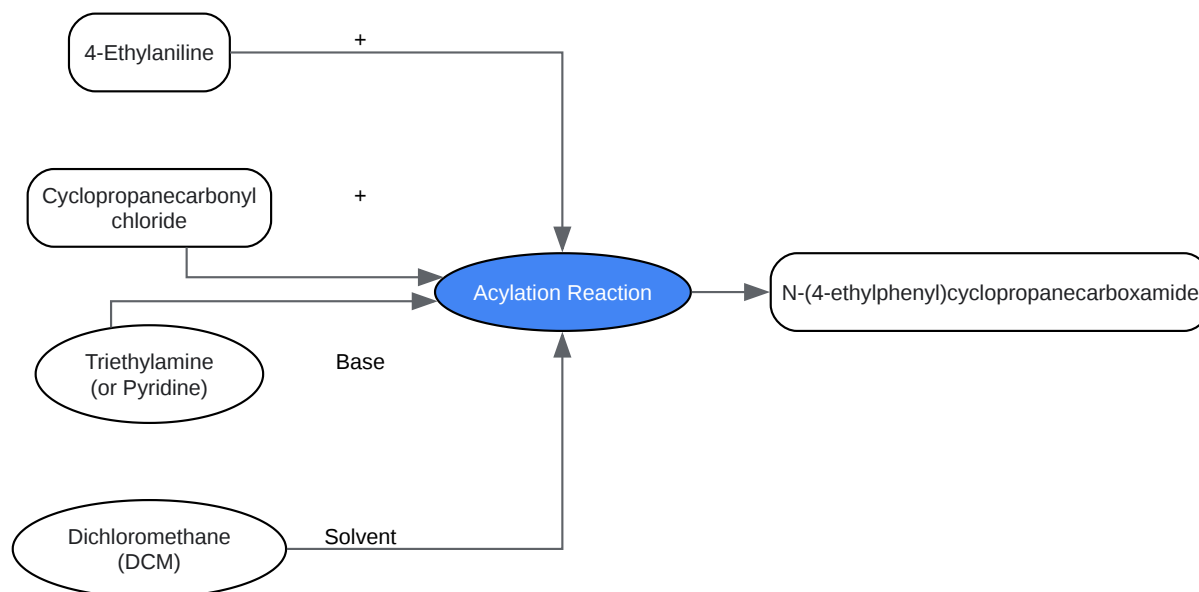
The following properties are estimated based on the compound's structure and data from analogous compounds such as N-(4-ethylphenyl)acetamide.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Predicted Value
Melting Point	Expected to be a solid at room temperature, with a melting point likely in the range of 100-150 °C.
Boiling Point	> 300 °C
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, and dichloromethane.
Appearance	White to off-white crystalline solid.

## Synthesis Methodology: A Validated Approach

The most direct and reliable method for the synthesis of **N-(4-ethylphenyl)cyclopropanecarboxamide** is the acylation of 4-ethylaniline with cyclopropanecarbonyl chloride. This is a standard procedure for amide bond formation.

## Reaction Scheme



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Caption: Synthesis workflow for **N-(4-ethylphenyl)cyclopropanecarboxamide**.

## Step-by-Step Experimental Protocol

- Preparation: To a flame-dried 250 mL round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, add 4-ethylaniline (1.21 g, 10 mmol) and 100 mL of anhydrous dichloromethane (DCM).
- Addition of Base: Add triethylamine (1.52 mL, 11 mmol) to the solution. Cool the mixture to 0 °C in an ice bath.
- Acylation: Slowly add a solution of cyclopropanecarbonyl chloride (1.05 g, 10 mmol) in 20 mL of anhydrous DCM to the stirred mixture over 30 minutes.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).

- Work-up: Upon completion, wash the reaction mixture sequentially with 50 mL of 1M HCl, 50 mL of saturated sodium bicarbonate solution, and 50 mL of brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain pure **N-(4-ethylphenyl)cyclopropanecarboxamide**.

## Analytical Characterization

To confirm the identity and purity of the synthesized **N-(4-ethylphenyl)cyclopropanecarboxamide**, the following analytical techniques are recommended:

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy: The spectrum should show characteristic signals for the ethyl group (a triplet and a quartet), the aromatic protons, the amide proton (a broad singlet), and the cyclopropyl protons (multiplets).
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy: The spectrum will display distinct peaks corresponding to the carbons of the ethyl group, the aromatic ring, the amide carbonyl, and the cyclopropane ring.
- Mass Spectrometry (MS): The mass spectrum should exhibit a molecular ion peak (M<sup>+</sup>) corresponding to the molecular weight of the compound (m/z = 189.25).
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the N-H stretch (around 3300 cm<sup>-1</sup>), the C=O stretch of the amide (around 1650 cm<sup>-1</sup>), and C-H stretches of the aromatic and aliphatic groups.

## Potential Applications and Research Context

The **N-(4-ethylphenyl)cyclopropanecarboxamide** scaffold is of significant interest in medicinal chemistry. The cyclopropane ring is a bioisostere for a phenyl ring or a gem-dimethyl group and can enhance metabolic stability and binding affinity.<sup>[7]</sup> Amide-containing compounds are prevalent in pharmaceuticals. Derivatives of cyclopropanecarboxamide have been

investigated for various biological activities, including as fungicides and in other agrochemical applications.[8] The N-aryl amide linkage is a common feature in many biologically active molecules.

## Safety and Handling

While specific toxicity data for **N-(4-ethylphenyl)cyclopropanecarboxamide** is not available, it should be handled with the standard precautions for laboratory chemicals. Based on data for similar aromatic amides, the compound may be harmful if swallowed or inhaled and may cause skin and eye irritation.[9][10][11][12][13]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.[9]
- First-Aid Measures:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes.
  - Skin: Wash with soap and water.
  - Inhalation: Move to fresh air.
  - Ingestion: Do not induce vomiting. Seek medical attention.

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